

Measuring the In Vivo Efficacy of HSD17B13-IN-41: Application Notes and Protocols

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Compound of Interest

Compound Name: HSD17B13-IN-41

Cat. No.: B1326548

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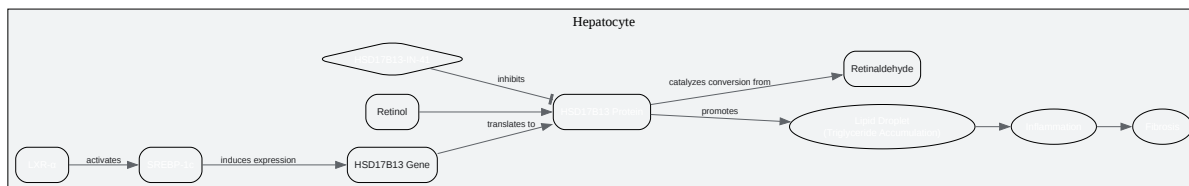
This document provides detailed application notes and protocols for evaluating the in vivo efficacy of **HSD17B13-IN-41**, a small molecule inhibitor of 17 β -hydroxysteroid dehydrogenase 13 (HSD17B13). HSD17B13 is a liver-specific, lipid droplet-associated protein implicated in the progression of non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).[1][2][3][4][5] Inhibition of HSD17B13 is a promising therapeutic strategy to prevent the progression of NAFLD.[1][3]

Introduction to HSD17B13 and HSD17B13-IN-41

HSD17B13 is an enzyme primarily expressed in the liver that is associated with lipid droplets.[2][4][5] Its expression is upregulated in patients with NAFLD.[2][4][6] Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing NASH and other chronic liver diseases.[1][3] **HSD17B13-IN-41** is a chemical compound designed to inhibit the enzymatic activity of HSD17B13 and is a valuable tool for researching its role in liver diseases.[7]

HSD17B13 Signaling Pathway

The precise signaling pathway of HSD17B13 is still under investigation, but it is known to be involved in hepatic lipid metabolism. It is a NAD⁺ dependent enzyme. Here is a simplified representation of its proposed role in the context of NAFLD.

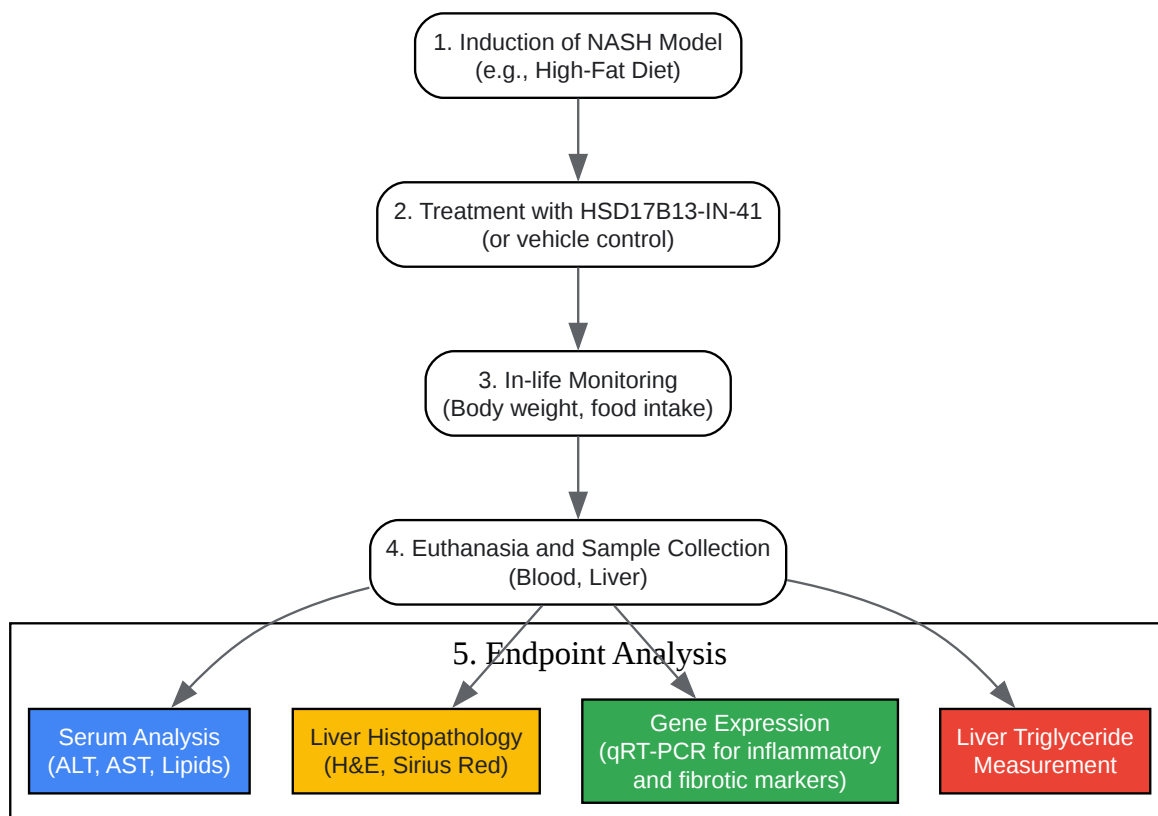


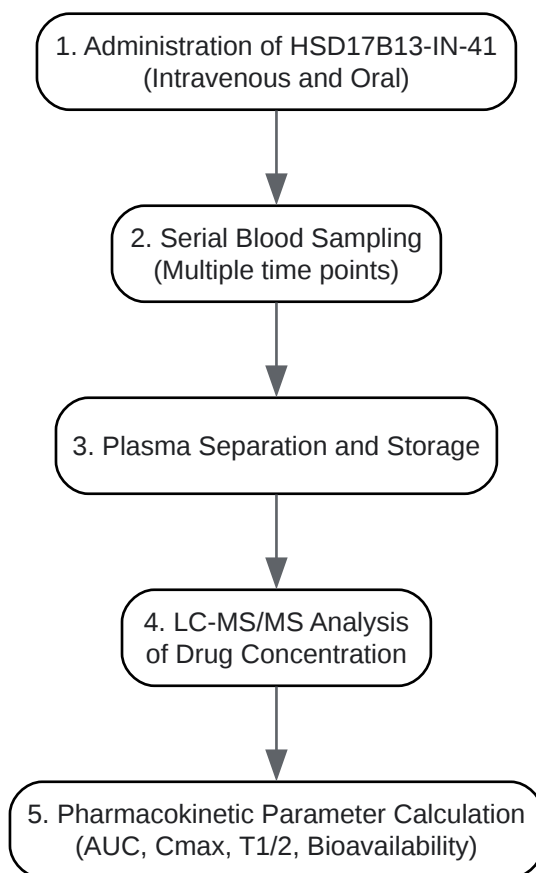
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Caption: Proposed role of HSD17B13 in NAFLD pathogenesis.

In Vivo Efficacy Assessment Workflow

A typical workflow for assessing the in vivo efficacy of **HSD17B13-IN-41** in a diet-induced mouse model of NASH is outlined below.





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